

In-Depth Technical Guide: Toxicological Profile of 3-Chloroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloroanisole

Cat. No.: B146291

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Introduction

3-Chloroanisole (CAS No. 2845-89-8) is a halogenated aromatic compound with applications as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A comprehensive understanding of its toxicological profile is essential for risk assessment and safe handling in research and industrial settings. This technical guide provides a detailed overview of the available toxicological data for **3-Chloroanisole**, including quantitative toxicity values, summaries of experimental protocols, and an exploration of its potential mechanisms of action.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₇ H ₇ ClO	[2]
Molecular Weight	142.58 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	193 °C	[4]
Flash Point	73 °C	[5]
Solubility in Water	Slightly soluble	[1]

Toxicological Data

A summary of the available quantitative toxicological data for **3-Chloroanisole** is presented below.

Acute Toxicity

Endpoint	Species	Route	Value	Classification	Reference
LD ₅₀	Rat	Oral	2000 mg/kg	Harmful if swallowed	[2]
Skin Irritation	Rabbit	Dermal	Not an irritant (Score: 0.00)	Not classified	
Eye Irritation	-	-	Causes serious eye irritation	Warning	[2]
Inhalation	Rat	Inhalation	No mortality at 2.26 mg/L (sighting study)	May cause respiratory irritation	[2]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Currently, there is a lack of publicly available quantitative data from specific studies on the genotoxicity, carcinogenicity, and reproductive or developmental toxicity of **3-Chloroanisole**.[\[6\]](#)[\[7\]](#)[\[8\]](#) Further research is required to fully characterize the potential long-term health effects of this compound.

Experimental Protocols

The following sections outline the general methodologies for the key toxicological experiments cited. These are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (LD₅₀)

The acute oral toxicity of **3-Chloroanisole** in rats was likely determined using a method similar to the OECD Test Guideline 401, 420, or 423. A generalized protocol involves:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.
- **Dosage:** The test substance is administered in a single dose by gavage. A range of doses is used across different groups of animals.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in behavior, breathing, etc.), and body weight changes over a period of 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the study to identify any abnormalities.
- **Data Analysis:** The LD₅₀ value, the statistically estimated dose that would cause mortality in 50% of the animals, is calculated.

Dermal Irritation

The skin irritation potential was assessed in rabbits, likely following a protocol similar to OECD Test Guideline 404.

- **Test Animals:** Healthy, adult albino rabbits with intact skin are used.
- **Application:** A small area of the animal's back is clipped free of fur. 0.5 mL of the test substance is applied to the skin and covered with a gauze patch and semi-occlusive dressing for a 4-hour exposure period.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored on a numerical scale (0-4 for both erythema and edema). The Primary Irritation Index is calculated from these scores.

Acute Inhalation Toxicity

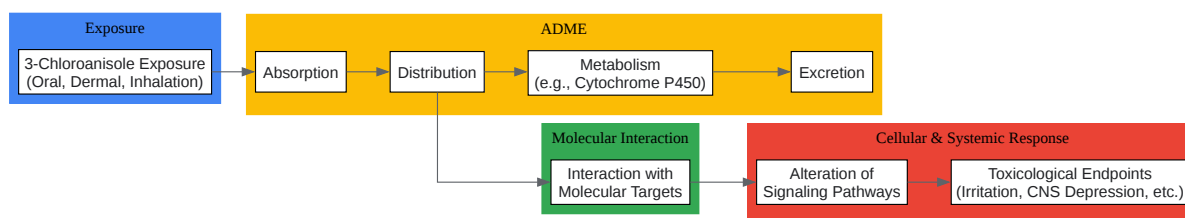
A sighting study for acute inhalation toxicity in rats was conducted, likely as a preliminary step for a full LC₅₀ determination according to OECD Test Guideline 403.

- **Test Animals:** Young adult rats are used.
- **Exposure:** Animals are exposed to a specific concentration of the test substance in the air for a defined period (typically 4 hours) in an inhalation chamber.
- **Observation:** Animals are monitored for mortality and signs of toxicity during and after exposure for up to 14 days.
- **Endpoint:** The study aims to identify a concentration range for a full study and observe any immediate toxic effects.

Signaling Pathways and Mechanisms of Action

There is currently no specific information available in the public domain detailing the metabolic pathways or the explicit cellular signaling pathways affected by **3-Chloroanisole**. The observed toxic effects, such as irritation and potential central nervous system depression, suggest interactions with cellular membranes and neuronal signaling.^{[3][5]} However, the precise molecular targets and mechanisms remain to be elucidated.

A general workflow for investigating the mechanism of toxicity is presented below.



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Caption: General workflow for toxicological assessment.

Conclusion

The available data indicates that **3-Chloroanisole** is harmful if swallowed and causes serious eye and respiratory irritation. It is not classified as a skin irritant. Significant data gaps exist, particularly concerning chronic toxicity, carcinogenicity, and reproductive toxicity. Furthermore, the metabolic and signaling pathways involved in its toxicity are not well understood. Further research is crucial to fully characterize the toxicological profile of **3-Chloroanisole** and to establish comprehensive safety guidelines for its handling and use. Professionals in research and drug development should exercise caution, employing appropriate personal protective equipment and engineering controls to minimize exposure.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Toxicological Profile of 3-Chloroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146291#toxicological-data-of-3-chloroanisole>]

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